Comparative Guide: Biological Activity of 2-Bromo vs. 2-Chloro Phenylpyrrolidines

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Compound of Interest

Compound Name:	*(2S)-2-(2-Bromo-3-fluorophenyl)pyrrolidine*
CAS No.:	*1228559-43-0*
Cat. No.:	*B13327218*

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Executive Summary

In the development of phenylpyrrolidine-based bioactive molecules, the choice between an ortho-chloro (2-Cl) and ortho-bromo (2-Br) substituent is a critical determinant of potency, selectivity, and metabolic stability.

- 2-Chloro (2-Cl) Analogs: Generally exhibit higher potency at monoamine transporters (DAT/NET) compared to bromo analogs due to reduced steric clash. They possess superior metabolic stability and a lower lipophilicity profile, making them favorable for minimizing off-target toxicity.
- 2-Bromo (2-Br) Analogs: Characterized by higher lipophilicity (increased LogP) and enhanced blood-brain barrier (BBB) penetration. However, the bulky bromine atom often induces significant steric hindrance at the ortho position, reducing binding affinity for tight pockets (e.g., DAT). They also carry a higher risk of metabolic dehalogenation.

Physicochemical & Structural Comparison

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The biological divergence stems from fundamental atomic differences between the halogen substituents.

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Feature	2-Chloro (2-Cl)	2-Bromo (2-Br)	Impact on Biological Activity
Van der Waals Radius	1.75 Å	1.85 Å	Steric Hindrance: Br is ~6% larger, causing significantly more clash in the ortho position, often twisting the phenyl ring out of coplanarity.
Bond Length (C-X)	~1.74 Å	~1.89 Å	Conformation: The longer C-Br bond extends the steric bulk further into the binding pocket.
Lipophilicity ( )	+0.71	+0.86	ADME: Br increases LogP more, enhancing passive diffusion across the BBB but reducing water solubility.
Electronegativity	3.16 (Pauling)	2.96 (Pauling)	Electronic: Cl is more electron-withdrawing, potentially reducing the pKa of the pyrrolidine nitrogen slightly more than Br (via induction).
C-X Bond Energy	~339 kJ/mol	~280 kJ/mol	Metabolism: The C-Br bond is weaker, making it more susceptible to oxidative metabolism or radical attack.

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Pharmacodynamics: Structure-Activity Relationship (SAR)

3.1. Monoamine Transporter Affinity (Stimulant Context)

In the context of

-PVP analogs (cathinones), the ortho (2-) position is the most sterically sensitive region of the phenyl ring.

- The "Ortho Effect": Unlike para-substitution (which often enhances potency), ortho-substitution typically reduces affinity for the Dopamine Transporter (DAT) and Norepinephrine Transporter (NET) due to steric interference with the transporter's hydrophobic pocket.
- 2-Cl vs. 2-Br:
  - 2-Chloro: The smaller chloro group is better tolerated. It maintains moderate affinity for DAT, functioning as a potent reuptake inhibitor.
  - 2-Bromo: The bulkier bromo group exacerbates the steric clash. This frequently results in a 10-50 fold loss in potency compared to the 2-chloro or 4-bromo analogs. The steric bulk forces the phenyl ring to rotate relative to the pyrrolidine/ketone core, disrupting the optimal binding conformation.

3.2. Receptor Selectivity (Sigma & Nicotinic Context)

For simple aryl-pyrrolidines (e.g., 1-(2-halophenyl)pyrrolidine):

- Sigma-1 (

) Receptors: These receptors accommodate hydrophobic bulk well. 2-Bromo analogs often show higher affinity than 2-chloro analogs due to increased hydrophobic interaction within the

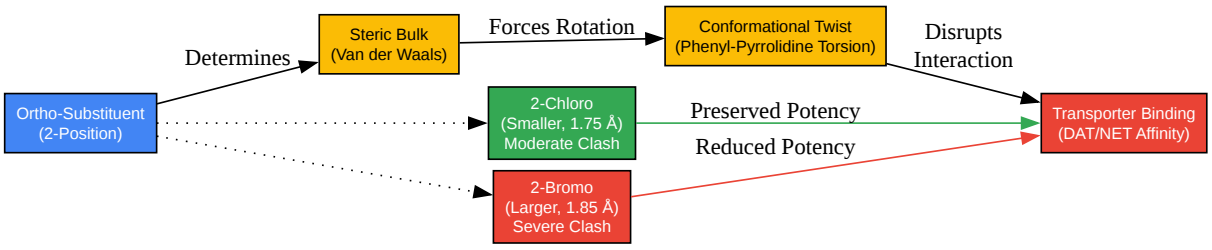
  binding pocket.
- Nicotinic Acetylcholine Receptors (nAChRs):Ortho-substitution generally abolishes activity at

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subtypes compared to meta (3-) substitution. However, 2-Br analogs are used as bulky probes to map the steric limits of the orthosteric site.

Diagrammatic Visualization

4.1. SAR Logic: The Ortho-Steric Clash



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Figure 1: Mechanistic flow illustrating why 2-bromo analogs typically exhibit lower potency than 2-chloro analogs in monoamine transporter targets due to steric hindrance.

Experimental Protocols

To objectively compare these analogs, the following standardized protocols are recommended.

Protocol A: Monoamine Uptake Inhibition Assay (In Vitro)

Objective: Determine IC50 values for DAT, NET, and SERT.

- Cell Line Preparation: Use HEK293 cells stably expressing human DAT, NET, or SERT.
- Seeding: Plate cells at

  cells/well in poly-D-lysine coated 96-well plates. Incubate 24h.
- Compound Preparation: Dissolve 2-Cl and 2-Br analogs in DMSO (10 mM stock). Serial dilute in Krebs-HEPES buffer (pH 7.4) to range

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- Incubation:
  - Wash cells 2x with buffer.
  - Add 50 µL of test compound solution. Incubate 10 min at 25°C.
  - Add 50 µL of radiolabeled substrate (

    -Dopamine,

    -Norepinephrine, or

    -Serotonin) at 20 nM final concentration.
  - Incubate 10 min (DAT/SERT) or 20 min (NET).
- Termination: Rapidly aspirate and wash 3x with ice-cold buffer.
- Quantification: Lyse cells with 1% SDS/0.1N NaOH. Measure radioactivity via Liquid Scintillation Counting (LSC).
- Analysis: Fit data to a non-linear regression model (Sigmoidal dose-response) to calculate IC50.

Protocol B: Metabolic Stability (Microsomal Stability)

Objective: Compare the lability of the C-Cl vs. C-Br bond.

- System: Pooled human liver microsomes (HLM) (0.5 mg protein/mL).
- Reaction: Incubate 1 µM test compound in phosphate buffer (pH 7.4) with NADPH-regenerating system (Mg

  , Glucose-6-phosphate, G6P-Dehydrogenase).
- Sampling: Aliquot at 0, 5, 15, 30, and 60 min.
- Quenching: Add ice-cold Acetonitrile containing Internal Standard (IS). Centrifuge.

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- Analysis: LC-MS/MS (MRM mode). Monitor parent depletion and formation of de-halogenated metabolites.
  - Expectation: 2-Br analog will show faster intrinsic clearance ( ) due to the weaker C-Br bond.

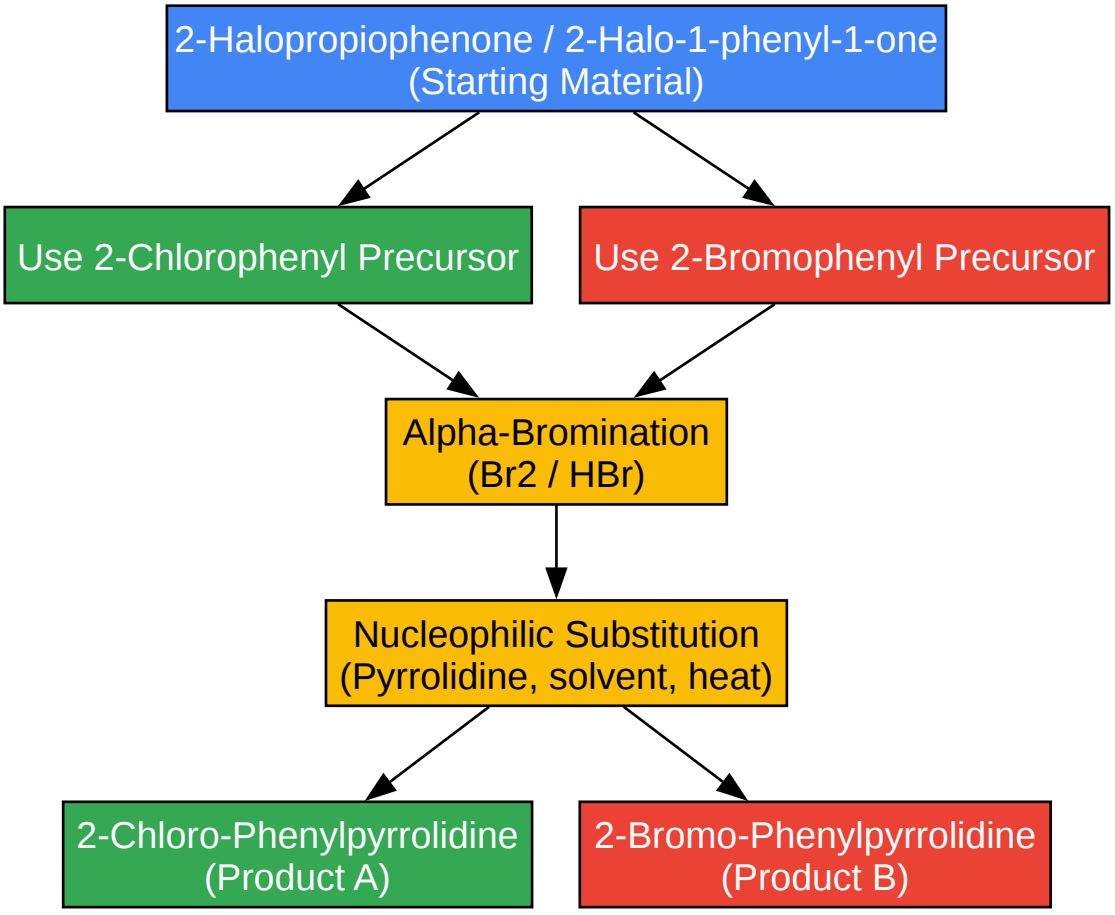
Safety & Toxicology Profile

Parameter	2-Chloro Analogs	2-Bromo Analogs
Metabolic Toxicity	Low. The C-Cl bond is highly stable and rarely undergoes oxidative cleavage in this scaffold.	Moderate. Risk of debromination leading to reactive aryl radical intermediates or bromide accumulation (bromism) in chronic high-dose scenarios.
CNS Toxicity	High Potency Risk. Higher affinity for DAT implies greater risk of acute psychostimulant toxicity (tachycardia, agitation).	Lower Potency Risk. Reduced affinity may require higher doses for effect, shifting the toxicity profile to off-target interactions (e.g., ion channels).
Environmental	Persistent. Chlorinated aromatics degrade slowly.	Less persistent but debromination products may be bioactive.

Synthesis Workflow (Graphviz)

The synthesis of these analogs follows a divergent path from a common precursor.

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Figure 2: Divergent synthesis pathway. Note that the "2-Halo" refers to the phenyl ring substituent, which must be present in the starting ketone.

References

- Glennon, R. A., et al. (2014). Structure-Activity Relationships of Synthetic Cathinones.[1][2][3] Neuropharmacology.[3][4][5] Link

- Kolanos, R., et al. (2015). Structural Modification of the Designer Stimulant α-Pyrrolidinovalerophenone (α-PVP) Influences Potency at Dopamine Transporters.[3] ACS Chemical Neuroscience. Link

- Marusich, J. A., et al. (2014).[5] Pharmacology of novel synthetic stimulants structurally related to the "bath salts" constituent 3,4-methylenedioxypyrovalerone (MDPV).[6] Neuropharmacology.[3][4][5] Link

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- Simmler, L. D., et al. (2014). Monoamine transporter and receptor interaction profiles of novel psychoactive substances: para-halogenated amphetamines and pyrovalerone cathinones. Neuropharmacology.[3][4][5] Link

- Eshleman, A. J., et al. (2017). Affinity, potency, efficacy, and selectivity of a series of novel substituted phenylpyrrolidines at monoamine transporters. Journal of Pharmacology and Experimental Therapeutics. Link

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Sources

- 1. researchgate.net [researchgate.net]
- 2. biorxiv.org [biorxiv.org]
- 3. Flakka: New Dangerous Synthetic Cathinone on the Drug Scene - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Comparison of pyrrolidinyl and piperidinyl benzamides for their anticonvulsant activity and inhibitory action on sodium channel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Frontiers | Acute pharmacological effects of α-PVP in humans: a naturalistic observational study [frontiersin.org]
- 6. The Cathinones MDPV and α-PVP Elicit Different Behavioral and Molecular Effects Following Acute Exposure - PubMed [pubmed.ncbi.nlm.nih.gov]
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